

In-depth Technical Guide: Thermal Stability and Degradation of Desalkylquazepam

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Compound of Interest

Compound Name: Desalkylquazepam

Cat. No.: B156067

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Introduction

Desalkylquazepam, with the formal name 7-chloro-5-(2-fluorophenyl)-1,3-dihydro-2H-1,4-benzodiazepine-2-thione, is a compound of interest within the benzodiazepine class.^[1] As with any pharmaceutical compound or analytical reference standard, understanding its thermal stability is critical for ensuring its quality, safety, and efficacy throughout its lifecycle, from manufacturing and formulation to storage and handling. Thermal degradation can lead to a loss of potency and the formation of potentially toxic impurities. This guide provides a comprehensive overview of the available scientific information regarding the thermal stability and degradation of **Desalkylquazepam**, intended for researchers, scientists, and drug development professionals.

It is important to note that as of the latest literature review, detailed public studies specifically investigating the forced thermal degradation and degradation pathways of **Desalkylquazepam** are limited. The information presented herein is based on the available product specifications and general knowledge of benzodiazepine chemistry.

Physicochemical Properties of Desalkylquazepam

A foundational understanding of the physicochemical properties of **Desalkylquazepam** is essential for interpreting its stability profile.

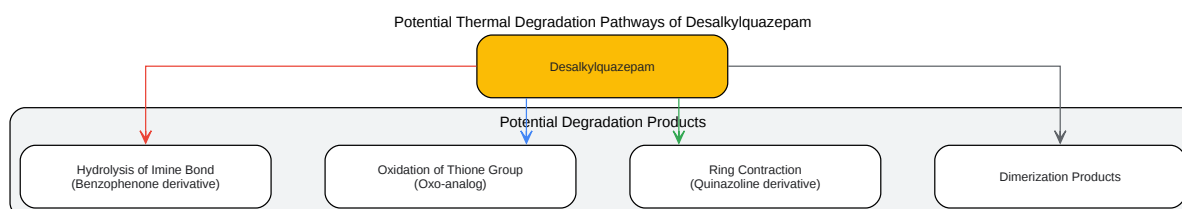
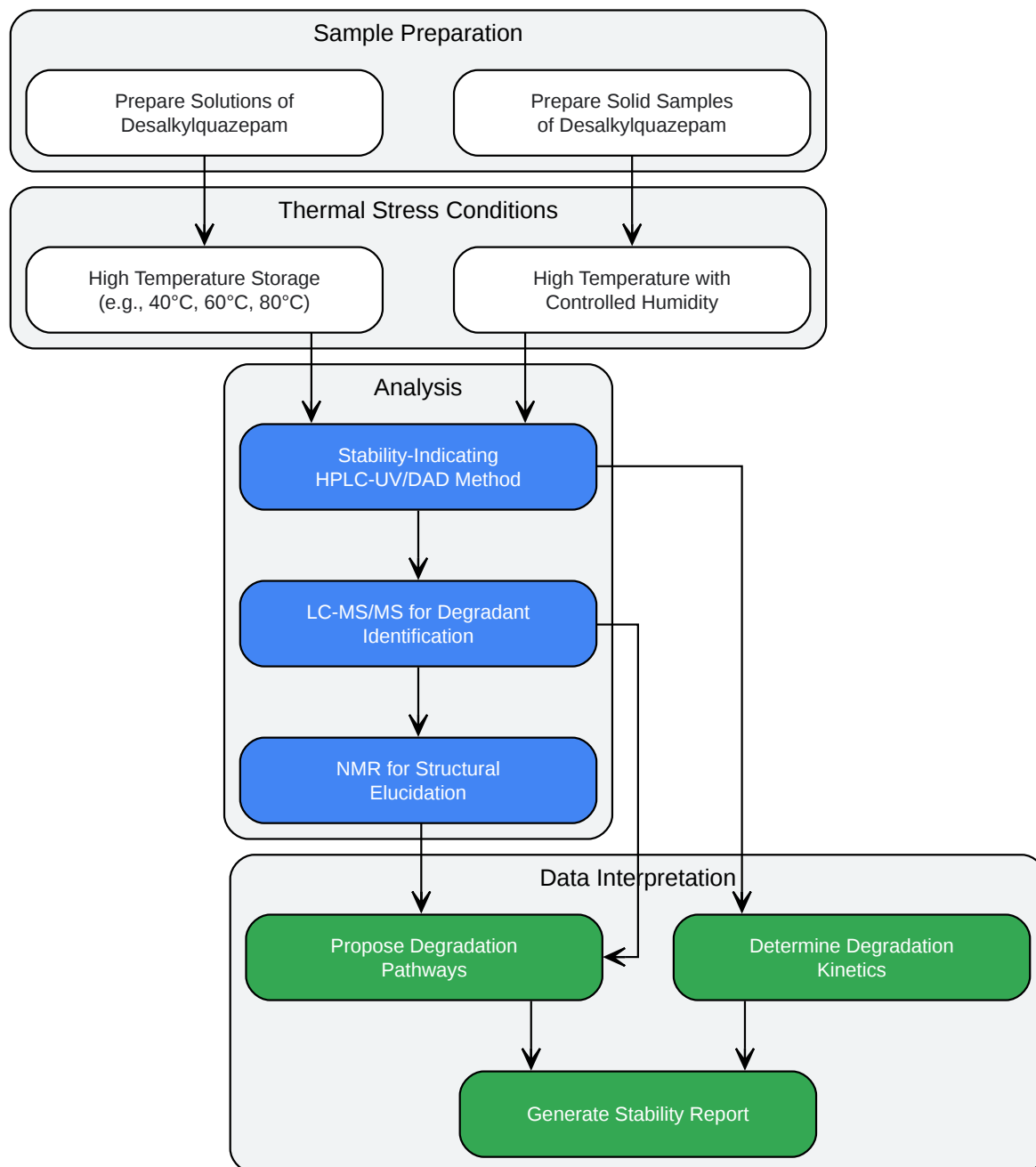
| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 1645-32-5 | [1][2] |
| Molecular Formula | C ₁₅ H ₁₀ ClFN ₂ S | [1] |
| Formula Weight | 304.8 g/mol | [1] |
| Appearance | A crystalline solid | [1] |
| Purity | ≥98% | [1] |
| λ _{max} | 303 nm | [1] |
| Solubility | DMF: 30 mg/ml, DMSO: 20 mg/ml, Ethanol: Slightly soluble, PBS (pH 7.2): 0.30 mg/ml | [1] |

Known Thermal Stability

Commercially available **Desalkylquazepam**, when stored under recommended conditions, exhibits significant stability. According to supplier specifications, the compound is stable for at least five years when stored at -20°C.[1] While this indicates excellent long-term stability under controlled, cold-storage conditions, it does not provide insight into the compound's behavior at elevated temperatures or during thermal stress events. The safety data sheet for **Desalkylquazepam** notes that thermal decomposition should be avoided, but specific temperature thresholds or degradation kinetics are not provided.[2]

Hypothetical Experimental Workflow for Thermal Stability Assessment

In the absence of specific published protocols for **Desalkylquazepam**, a standard experimental workflow for assessing the thermal stability of a pharmaceutical compound is proposed. This workflow is based on established principles of forced degradation studies as outlined in regulatory guidelines.



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